

Basic Properties & Solubility Data of Velnacrine Maleate

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Compound Focus: Velnacrine Maleate

CAS No.: 112964-99-5

Cat. No.: S619733

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The table below outlines the fundamental characteristics and solubility profile of **Velnacrine Maleate**, which are crucial for experimental design [1].

Property	Description / Value
CAS Number	118909-22-1 [1]
Molecular Weight	330.34 g/mol [1]
Chemical Formula	$C_{17}H_{18}N_2O_5$ [1]
Primary Solvent	DMSO [1]
Solubility in DMSO	100 mg/mL (302.72 mM) [1]
Handling Note	Hygroscopic DMSO significantly impacts solubility; use newly opened DMSO [1]
Storage Conditions	-20°C, sealed storage, away from moisture [1]

Stock Solution Preparation & Storage

For *in vitro* applications, **Velnacrine Maleate** is readily soluble in DMSO. Adhere to the following protocol for preparing and storing stock solutions [1].

- **Calculation:** Determine the mass of **Velnacrine Maleate** required to achieve your desired stock concentration (e.g., 25 mg/mL, 50 mg/mL).
- **Weighing:** Accurately weigh the compound using an analytical balance.
- **Dissolution:** Transfer the weighed powder to a clean vial. Add the calculated volume of **freshly opened, anhydrous DMSO** to achieve the final concentration. The solution can be briefly sonicated to aid in complete dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, immediately aliquot the stock solution into single-use vials.
- **Storage:** Store aliquots at **-20°C for 1 month** or at **-80°C for 6 months** in sealed containers to prevent moisture absorption [1].

In Vivo Formulation Protocols

For animal studies, the DMSO stock solution must be further diluted into a physiologically compatible solvent system. Below are two validated protocols for preparing working solutions [1].

Protocol 1: PEG300/Tween-80/Saline System

This protocol yields a clear solution suitable for administration [1].

- **Final Formulation:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline
- **Preparation Steps:**
 - To a vial, add 400 μ L of PEG300.
 - Add 100 μ L of your DMSO stock solution (e.g., 25 mg/mL) and mix evenly.
 - Add 50 μ L of Tween-80 and mix evenly.
 - Finally, add 450 μ L of Saline (0.9% sodium chloride in ddH₂O) and mix thoroughly to adjust the volume to 1 mL.
- **Working Solution Concentration:** ≥ 2.5 mg/mL (7.57 mM) [1].

Protocol 2: SBE- β -CD/Saline System

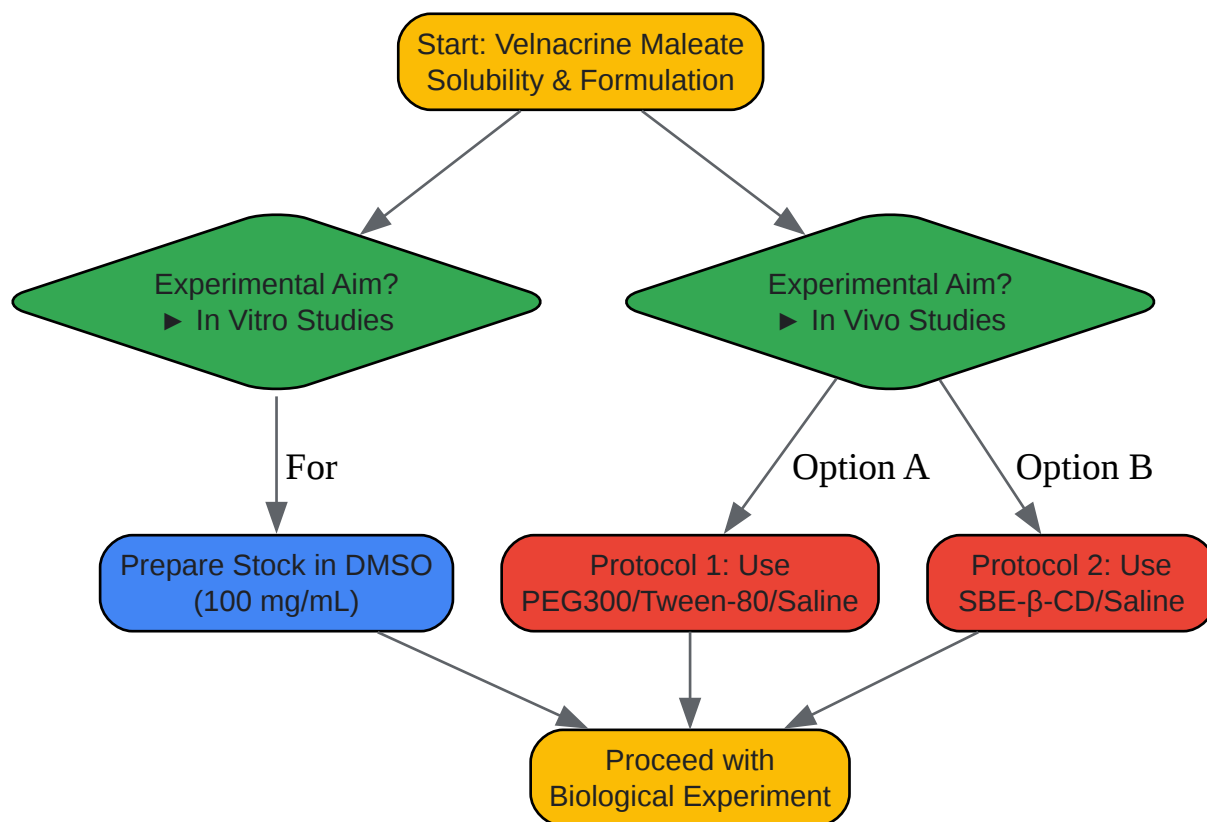
This is an alternative formulation, useful if the first system is not well-tolerated [1].

- **Final Formulation:** 10% DMSO + 90% (20% SBE- β -CD in Saline)
- **Preparation Steps:**
 - First, prepare a 20% SBE- β -CD in Saline solution and ensure it is completely dissolved and clear.
 - To 900 μ L of the 20% SBE- β -CD solution, add 100 μ L of your DMSO stock solution (e.g., 25 mg/mL) and mix evenly.
- **Working Solution Concentration:** \geq 2.5 mg/mL (7.57 mM) [1].

> **Note:** It is recommended to prepare the *in vivo* working solution freshly on the day of use [1].

Experimental Workflow for Solubility & Formulation

The following diagram illustrates the logical workflow for selecting the appropriate preparation method based on your experimental aims.



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Critical Notes for Handling & Usage

- **DMSO Quality:** The solubility of **Velnacrine Maleate** is significantly impacted by water content in DMSO. Always use **newly opened, anhydrous DMSO** for stock solution preparation to ensure accuracy and reproducibility [1].
- **Stability:** Stock solutions are stable for 1 month at -20°C and 6 months at -80°C under sealed and moisture-free conditions. Avoid repeated freeze-thaw cycles [1].
- **Intended Use:** **Velnacrine Maleate** is a cholinesterase inhibitor for research purposes only and is **not for human consumption** [1] [2].

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References

1. Velnacrine maleate (HP 029) | Cholinesterase Inhibitor [medchemexpress.com]

2. Velnacrine [targetmol.com]

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